

An In-depth Technical Guide to the Material Safety of 4-(Dimethylamino)cyclohexanol

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Compound of Interest

Compound Name: 4-(Dimethylamino)cyclohexanol

Cat. No.: B022287

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the material safety data for **4-(Dimethylamino)cyclohexanol**, designed to equip researchers and drug development professionals with the necessary knowledge for its safe handling and application. Moving beyond a standard Material Safety Data Sheet (MSDS), this document synthesizes available data to offer practical insights into the causality behind experimental choices and safety protocols.

Executive Summary: A Compound of Interest and Caution

4-(Dimethylamino)cyclohexanol is a cyclohexanol derivative with a tertiary amine functional group, making it a valuable building block in pharmaceutical synthesis. Its structural isomers, cis and trans, may exhibit different physical properties and reactivity, which necessitates careful consideration of the specific isomer being used. The primary hazards associated with this compound include skin irritation, serious eye damage or irritation, and respiratory tract irritation^{[1][2]}. A thorough understanding of its properties and adherence to strict safety protocols are paramount for its use in a laboratory setting.

Chemical and Physical Properties: A Comparative Overview

The physical properties of **4-(Dimethylamino)cyclohexanol** can vary depending on the isomeric composition. The following table summarizes the available data, highlighting the importance of consulting the supplier-specific documentation.

Property	Value	Source(s)
Molecular Formula	C8H17NO	[2][3]
Molecular Weight	143.23 g/mol	[2][3]
Appearance	White to off-white solid	[3]
Melting Point	95-96 °C	[3]
Boiling Point	228-229 °C at 740 Torr	[3]
Density	0.9830 g/cm3 at 25 °C	[3]
pKa	15.12 ± 0.40 (Predicted)	[3]
Storage Temperature	2-8°C	[3]

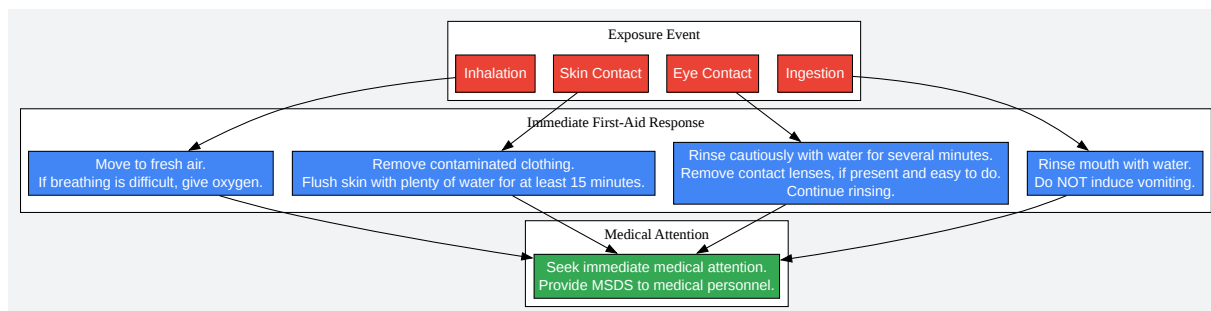
It is crucial to note that different CAS numbers may be associated with this compound and its isomers, including 61168-09-0 for the unspecified mixture and 103023-51-4 for the trans-isomer[1][2][3]. Always verify the CAS number on the supplier's documentation.

Hazard Identification and GHS Classification

4-(Dimethylamino)cyclohexanol is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are summarized below:

- Skin Irritation (Category 2): Causes skin irritation upon contact[2].
- Serious Eye Damage/Irritation (Category 1/2A): Sources vary, indicating either "Causes serious eye damage" or "Causes serious eye irritation"[1][2]. Due to this ambiguity, it is prudent to treat the compound as capable of causing serious eye damage.
- Specific Target Organ Toxicity - Single Exposure (Category 3): May cause respiratory irritation[1][2].

The following GHS pictograms are associated with these hazards:



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Caption: Workflow for first-aid response to exposure.

Step-by-Step First-Aid Protocols

- Inhalation:
 - Immediately move the affected person to fresh air.^[1]
 - If breathing is difficult, provide oxygen.
 - If the person is not breathing, give artificial respiration.
 - Seek immediate medical attention.^[1]
- Skin Contact:
 - Immediately remove all contaminated clothing.

- Flush the affected skin area with copious amounts of water for at least 15 minutes.
- Wash the area with soap and water.
- Seek medical attention if irritation persists.
- Eye Contact:
 - Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
 - Remove contact lenses if present and easy to do so.
 - Continue rinsing.
 - Seek immediate medical attention, preferably from an ophthalmologist.
- Ingestion:
 - Do not induce vomiting.
 - If the person is conscious and alert, rinse their mouth with water and give 2-4 cupfuls of milk or water.
 - Never give anything by mouth to an unconscious person.
 - Seek immediate medical attention.

Handling and Storage: Proactive Safety Measures

Proper handling and storage are essential to minimize the risk of exposure and maintain the integrity of the compound.

Safe Handling Protocol

- Engineering Controls:
 - Work in a well-ventilated area, preferably in a chemical fume hood.[\[4\]](#)

- Ensure that an eyewash station and a safety shower are readily accessible.[4]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield that conforms to EN166 (EU) or NIOSH (US) standards.[5]
 - Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.[4]
 - Respiratory Protection: If working outside of a fume hood or if dust/aerosols are generated, use a NIOSH/MSHA-approved respirator.[4][6]
- General Hygiene Practices:
 - Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1]
 - Wash hands thoroughly after handling.[5]
 - Do not eat, drink, or smoke in the laboratory.
 - Contaminated clothing should be removed and washed before reuse.

Storage Requirements

- Store in a cool, dry, and well-ventilated area.[1]
- Keep the container tightly closed.[1]
- Recommended storage temperature is between 2-8°C.[3]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[7]

Fire-Fighting and Accidental Release Measures

Fire-Fighting

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[7]
- Specific Hazards: Hazardous combustion products include carbon monoxide and carbon dioxide.[7]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[7]

Accidental Release

- Personal Precautions:
 - Evacuate personnel from the area.
 - Wear appropriate PPE as described in Section 5.
 - Avoid breathing dust and ensure adequate ventilation.
- Containment and Clean-up:
 - For solid spills, carefully sweep or vacuum up the material, avoiding dust generation, and place it into a suitable, labeled disposal container.[4]
 - Clean the spill area thoroughly.
- Environmental Precautions:
 - Prevent the material from entering drains or waterways.

Toxicological and Ecological Information

Detailed toxicological data for **4-(Dimethylamino)cyclohexanol** is limited in the provided search results. Much of the readily available data pertains to similar but distinct compounds like 4-tert-butylcyclohexanol. For 4-tert-butylcyclohexanol (CAS 98-52-2), the oral LD₅₀ in rats is 4200 mg/kg, and the dermal LD₅₀ in rabbits is >5 g/kg.[8] However, it is crucial to not extrapolate this data directly to **4-(Dimethylamino)cyclohexanol**. The primary health effects

are irritation to the skin, eyes, and respiratory system.[1][2] No information was found regarding carcinogenicity, mutagenicity, or reproductive toxicity.

Ecological information is also sparse. It is good practice to prevent the release of any chemical into the environment. Dispose of waste material in accordance with local, state, and federal regulations.

References

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